

Essential Safety and Logistical Information for Handling RE-33

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Compound of Interest

Compound Name: RE-33
Cat. No.: B15555599

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This document provides crucial safety protocols and logistical guidance for the handling and disposal of **RE-33**, a volatile and corrosive organic solvent. Adherence to these procedures is mandatory to ensure personnel safety and regulatory compliance within the laboratory environment.

Personal Protective Equipment (PPE)

The following table summarizes the required PPE for handling **RE-33**, categorized by the type of operation.

Operation	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Low-Volume Handling (<100 mL)	Safety glasses with side shields	Nitrile gloves (double-gloved)	Flame-resistant lab coat	Not required if handled within a certified chemical fume hood.
High-Volume Handling (>100 mL) or Transfer	Chemical splash goggles and face shield	Butyl rubber or Viton™ gloves	Chemical-resistant apron over a flame-resistant lab coat	A full-face respirator with an organic vapor cartridge is required if work is performed outside of a chemical fume hood.
Emergency Spill Response	Chemical splash goggles and face shield	Heavy-duty butyl rubber gloves	Encapsulated, chemical-resistant suit	Self-contained breathing apparatus (SCBA)

Operational Plan: Handling and Storage Engineering Controls

- Fume Hood: All manipulations of **RE-33** must be conducted within a certified chemical fume hood with a minimum face velocity of 100 feet per minute (fpm).
- Ventilation: The laboratory must be equipped with general dilution ventilation that provides at least 10 air changes per hour.
- Storage: Store containers of **RE-33** in a designated, well-ventilated, and flame-resistant cabinet, away from incompatible materials such as oxidizing agents and strong acids.

Step-by-Step Handling Protocol

- Preparation:

- Ensure the chemical fume hood is operational and the sash is at the appropriate working height.
- Don the required PPE as specified in the table above.
- Have a chemical spill kit readily accessible.
- Dispensing:
 - Ground all containers and dispensing equipment to prevent the buildup of static electricity.
 - Use a properly grounded and bonded dispensing system for transferring large volumes.
 - For smaller quantities, use a safety can or a graduated cylinder with a funnel.
- Post-Handling:
 - Securely cap all containers of **RE-33** immediately after use.
 - Decontaminate all work surfaces with a 70% ethanol solution.
 - Properly remove and dispose of gloves as outlined in the disposal plan.
 - Wash hands thoroughly with soap and water.

Disposal Plan: Waste Management

Waste Segregation

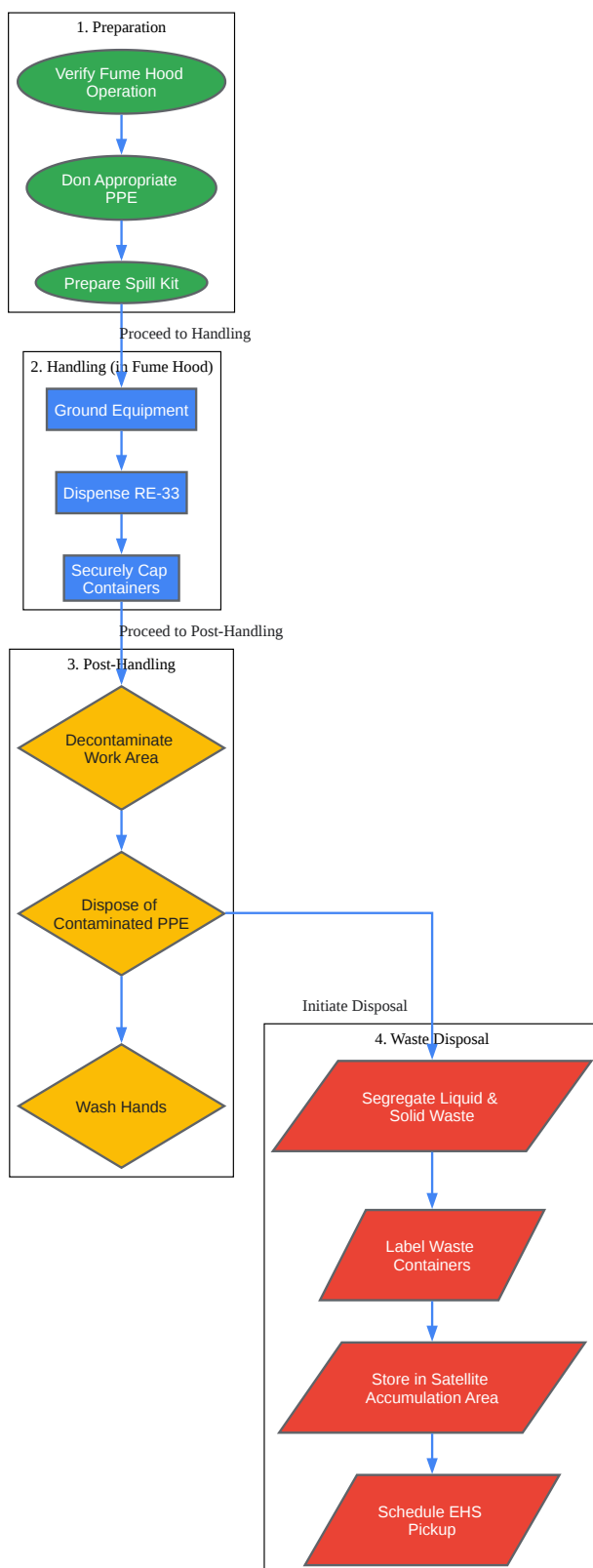
- Liquid Waste: Collect all liquid waste containing **RE-33** in a designated, labeled, and sealed waste container. The container must be made of a material compatible with **RE-33**, such as high-density polyethylene (HDPE).
- Solid Waste: All contaminated solid waste, including gloves, absorbent pads, and empty containers, must be placed in a separate, clearly labeled hazardous waste bag.

Step-by-Step Disposal Protocol

- Container Labeling:

- Label all waste containers with "Hazardous Waste," the full chemical name "**RE-33**," and the associated hazards (e.g., Flammable, Corrosive).
- Waste Accumulation:
 - Store waste containers in a designated satellite accumulation area within the laboratory.
 - Ensure waste containers are kept closed at all times, except when adding waste.
- Waste Pickup:
 - Schedule a pickup with the institution's Environmental Health and Safety (EHS) department once the waste container is 90% full.
 - Complete all required waste manifest forms prior to pickup.

Visual Workflow for Handling **RE-33**



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Caption: Workflow for the safe handling and disposal of **RE-33**.

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